

# The M2 Muscarinic Acetylcholine Receptor Signaling Pathway

**Author:** BenchChem Technical Support Team. **Date:** December 2025

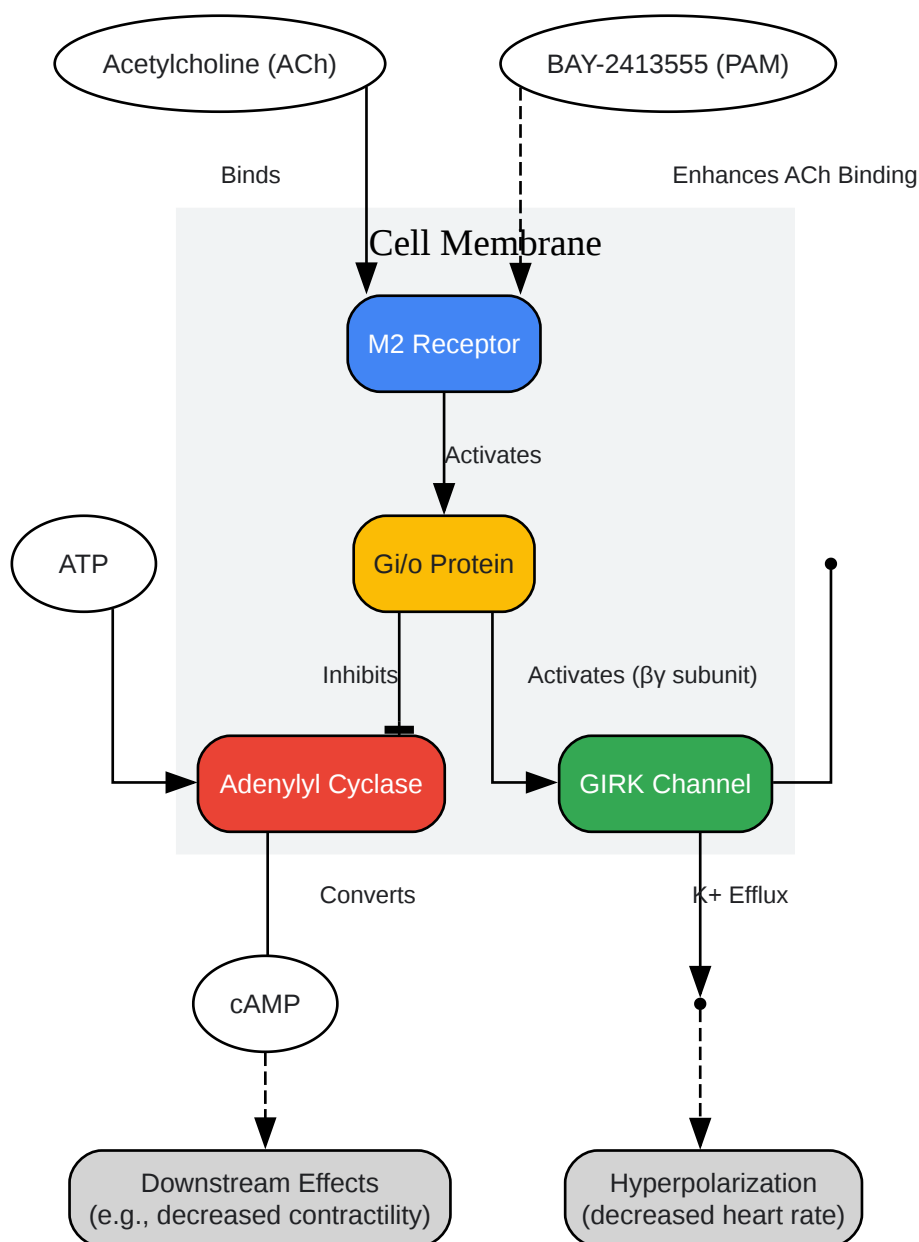
## Compound of Interest

Compound Name: BAY-2413555

Cat. No.: B15619539

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The M2 muscarinic acetylcholine receptor (M2R) is a G-protein coupled receptor (GPCR) that plays a crucial role in regulating cardiac function.<sup>[2]</sup> Upon binding of the endogenous agonist acetylcholine, the M2R couples to inhibitory G-proteins (Gi/o). This initiates a signaling cascade that leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic adenosine monophosphate (cAMP) levels. Additionally, the  $\beta\gamma$ -subunits of the G-protein can directly activate G-protein-gated inwardly rectifying potassium channels (GIRK), leading to membrane hyperpolarization and a decrease in heart rate and cardiac contractility. Positive allosteric modulators like **BAY-2413555** do not activate the receptor directly but enhance the affinity and/or efficacy of acetylcholine, thereby potentiating its parasympathetic effects.<sup>[1][3]</sup>



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## References

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- To cite this document: BenchChem. [The M2 Muscarinic Acetylcholine Receptor Signaling Pathway]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619539#efficacy-comparison-of-bay-2413555-and-its-analogues]

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